

1,2-Dipalmitoyl-sn-glycerol-d9 safety data sheet

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Compound of Interest

Compound Name: **1,2-Dipalmitoyl-sn-glycerol-d9**

Cat. No.: **B3025886**

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Technical Guide: 1,2-Dipalmitoyl-sn-glycerol-d9

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: No specific Safety Data Sheet (SDS) for **1,2-Dipalmitoyl-sn-glycerol-d9** was identified. The following information is extrapolated from the safety data of the non-deuterated analog, 1,2-Dipalmitoyl-sn-glycerol, and related compounds. It is generally assumed that deuteration does not significantly alter the chemical hazards of a molecule; however, this guide should be used for informational purposes, and a comprehensive risk assessment should be conducted before handling.

Executive Summary

This technical guide provides a comprehensive overview of the safety, handling, and biological significance of **1,2-Dipalmitoyl-sn-glycerol-d9**. While specific toxicological data for the deuterated form is not available, this document synthesizes information from its non-deuterated counterpart to provide guidance on its properties, potential hazards, and experimental use. 1,2-Dipalmitoyl-sn-glycerol is a key diacylglycerol (DAG) involved in cellular signaling, primarily as an activator of Protein Kinase C (PKC).^{[1][2]} This guide is intended for professionals in research and drug development who may be working with this deuterated lipid.

Physical and Chemical Properties

The physical and chemical properties of 1,2-Dipalmitoyl-sn-glycerol are crucial for its proper handling, storage, and use in experimental settings.

Property	Value
IUPAC Name	[(2S)-2-(hexadecanoyloxy)-3-hydroxypropyl] hexadecanoate[2][3]
Synonyms	1,2-DPG, DG(16:0/16:0/0:0), (S)-1,2-Dipalmitin[1][2][4]
CAS Number	30334-71-5 (for non-deuterated form)[1][2][4]
Molecular Formula	C ₃₅ H ₅₉ D ₉ O ₅ (for d9 form)
Molecular Weight	577.97 g/mol (for d9 form)
Appearance	White to off-white solid/powder[2][4]
Melting Point	66-69 °C[2]
Solubility	Soluble in DMF (~20 mg/ml), DMSO (~5 mg/ml), and Ethanol (~30 mg/ml). Slightly soluble in PBS (pH 7.2) at ~0.25 mg/ml.[1][2]
Storage Temperature	-20°C[1][2]
Stability	Stable under recommended storage conditions. Acyl migration to the 1,3-isomer can occur in solution.[2][5]

Hazard Identification and Safety Precautions

Based on the data for structurally related lipids, **1,2-Dipalmitoyl-sn-glycerol-d9** should be handled with care. The non-deuterated analog is not classified as hazardous under GHS, but related phospholipids can cause irritation.

Potential Hazards

- Skin Irritation: May cause skin irritation.[6]
- Eye Irritation: May cause serious eye irritation.[6]
- Respiratory Irritation: May cause respiratory irritation if inhaled as a dust.[6]

- Ingestion: While no specific data is available for the diacylglycerol, a related phosphocholine is harmful if swallowed.[7]

Recommended Safety Precautions

Precautionary Statement	Description
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P302+P352	IF ON SKIN: Wash with plenty of soap and water.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Experimental Protocols

Safe Handling and Storage Protocol

Adherence to proper handling and storage is critical for maintaining the integrity of **1,2-Dipalmitoyl-sn-glycerol-d9** and ensuring laboratory safety.

- Preparation: Work in a clean, uncluttered, and well-ventilated area. Ensure all necessary personal protective equipment (PPE) is readily available.
- Personal Protective Equipment: Wear appropriate PPE, including nitrile gloves, a lab coat, and safety glasses.
- Dispensing:
 - Allow the vial to warm to room temperature before opening to prevent moisture condensation.[8]

- For solid form, use a spatula for transfer. Avoid generating dust.
- For solutions, use a pipette or syringe.
- Solution Preparation:
 - Add the desired volume of an appropriate anhydrous solvent (e.g., DMSO, ethanol) to the vial.[\[8\]](#)
 - Gentle warming or sonication can aid in dissolving the compound.[\[8\]](#)
- Cleaning: After handling, clean the work area with a suitable solvent (e.g., ethanol or isopropanol), followed by soap and water.[\[9\]](#)
- Storage:
 - Solid: Store at -20°C in a tightly sealed container, preferably under an inert atmosphere.[\[5\]](#)
 - Solutions: Prepare fresh for each experiment. If storage is necessary, store at -20°C or -80°C in a tightly sealed vial. Aliquoting into single-use vials is recommended to avoid repeated freeze-thaw cycles.[\[5\]](#)

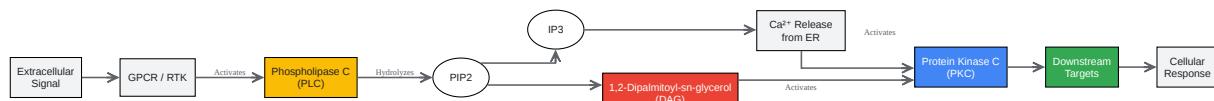
Waste Disposal

Dispose of **1,2-Dipalmitoyl-sn-glycerol-d9** and any contaminated materials in accordance with local, state, and federal regulations. Contaminated materials should be collected in a designated, sealed waste container for pickup by a licensed chemical waste vendor.[\[9\]](#)

Biological Role and Signaling Pathway

1,2-Dipalmitoyl-sn-glycerol is a crucial second messenger in signal transduction pathways.[\[2\]](#) Its primary function is the activation of conventional and novel isoforms of Protein Kinase C (PKC).[\[2\]](#)

PKC Activation Pathway

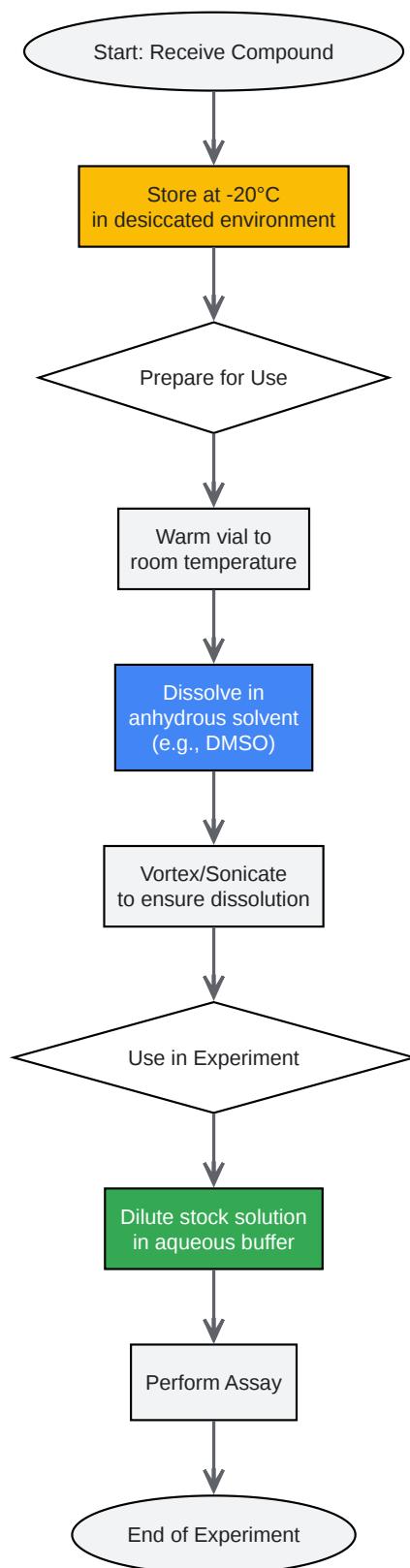


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Caption: PKC activation by 1,2-Dipalmitoyl-sn-glycerol.

Experimental Workflow Visualization

The following diagram illustrates a general workflow for handling and preparing **1,2-Dipalmitoyl-sn-glycerol-d9** for experimental use.



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Caption: Recommended workflow for handling the compound.

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